

Spectroscopic Characterization of Dimethyl 5-(azidomethyl)isophthalate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl 5-(azidomethyl)isophthalate*
Cat. No.: *B8154846*

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Executive Summary & Application Context

Dimethyl 5-(azidomethyl)isophthalate (CAS: 1220529-82-7) serves as a pivotal bifunctional linker precursor. Its structure combines a rigid isophthalate core—essential for coordinating metal nodes in MOFs like UiO-66—with a pendant azidomethyl group. This azide moiety remains uncoordinated during framework assembly, providing a "clickable" handle for post-synthetic modification (PSM) via copper-catalyzed azide-alkyne cycloaddition (CuAAC).

This guide provides a definitive reference for the spectroscopic identification of this compound, distinguishing it from its halogenated precursors (e.g., dimethyl 5-(bromomethyl)isophthalate) and ensuring high-purity isolation for subsequent materials science applications.

Synthesis & Reaction Pathway

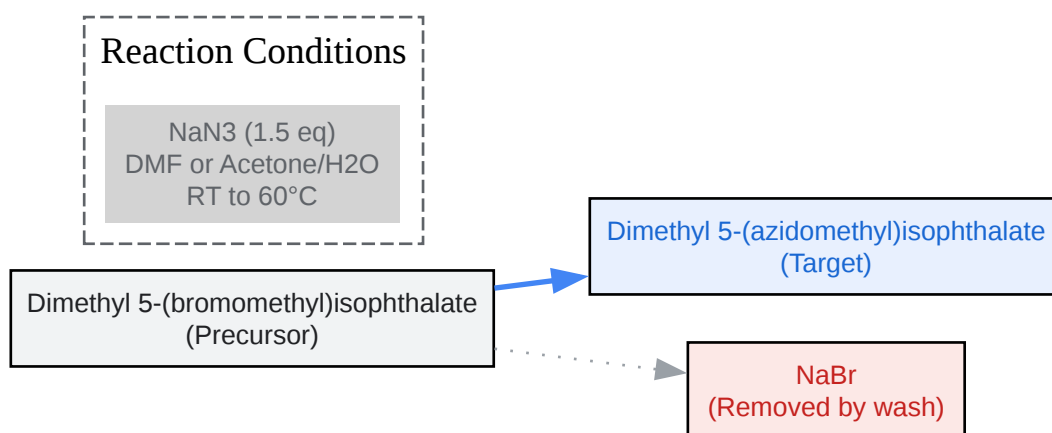
The synthesis follows a classic nucleophilic substitution (

) pathway, converting the bromomethyl derivative into the azide. This transformation is spectroscopically distinct, marked by the disappearance of the C-Br stretch and the emergence of the intense azide resonance.

Reaction Scheme

The conversion utilizes sodium azide (

) in a polar aprotic solvent (DMF or Acetone/Water) to displace the bromide leaving group.



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Figure 1: Nucleophilic substitution pathway for the synthesis of the target azide.

Spectroscopic Data Profile

The following data represents the consensus spectroscopic profile derived from high-purity isolates used in MOF ligand synthesis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

^1H NMR spectrum is characterized by the symmetry of the isophthalate core. The key diagnostic feature is the upfield shift of the benzylic methylene protons (

) when converting from

to

.

^1H NMR Data (400 MHz, CDCl_3)

Position / Group	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (C2)	8.65	Singlet (t)	1H	Proton between two ester groups (most deshielded).
Ar-H (C4, C6)	8.23	Singlet (d)	2H	Protons adjacent to the azidomethyl group.
Benzylic (-CH -)	4.45	Singlet	2H	Diagnostic Peak. Shifts from ~4.55 ppm (Br) to ~4.45 ppm (N).
Ester (-OCH)	3.96	Singlet	6H	Methyl ester protons (chemically equivalent).

> Note: The benzylic protons appear as a sharp singlet. Broadening of this peak may indicate incomplete substitution or residual solvent interaction.

C NMR Data (100 MHz, CDCl₃)

Carbon Type	Shift (, ppm)	Assignment
Carbonyl (C=O)	166.1	Ester carbonyl carbons.
Aromatic (C-q)	137.5	Quaternary carbon attached to .
Aromatic (C-H)	133.2	C4/C6 carbons.
Aromatic (C-q)	131.0	Quaternary carbons attached to esters.
Aromatic (C-H)	129.8	C2 carbon.
Benzylic (-CH -)	54.2	Diagnostic Peak. Distinct from C-Br (~32 ppm) and C-OH (~64 ppm).
Methoxy (-OCH)	52.6	Methyl ester carbons.

Infrared (IR) Spectroscopy

IR spectroscopy provides the most immediate confirmation of reaction success due to the high intensity of the azide stretching vibration.

Frequency (cm)	Intensity	Assignment	Diagnostic Value
2105 - 2110	Strong, Sharp	-N Stretch	Primary confirmation of azide incorporation.
1725 - 1730	Strong	C=O Stretch	Confirms integrity of ester groups.
2955	Weak	C-H Stretch	Aromatic/Aliphatic C-H.
1245	Medium	C-O Stretch	Ester linkage.

Mass Spectrometry (MS)

- Ionization Mode: ESI (Electrospray Ionization) or EI (Electron Impact).
- Molecular Formula:
- Molecular Weight: 249.22 g/mol

m/z Value	Ion Type	Interpretation
250.2		Protonated molecular ion (ESI).
221.2		Loss of nitrogen gas (common fragmentation for azides).
218.0		Loss of methoxy group.

Experimental Protocol: Synthesis & Isolation

This protocol ensures the safe handling of organic azides and high-yield isolation.

Safety Precaution: Sodium azide is acutely toxic and can form explosive metal azides. Avoid using halogenated solvents (DCM) in the presence of free azide if possible, or wash thoroughly.

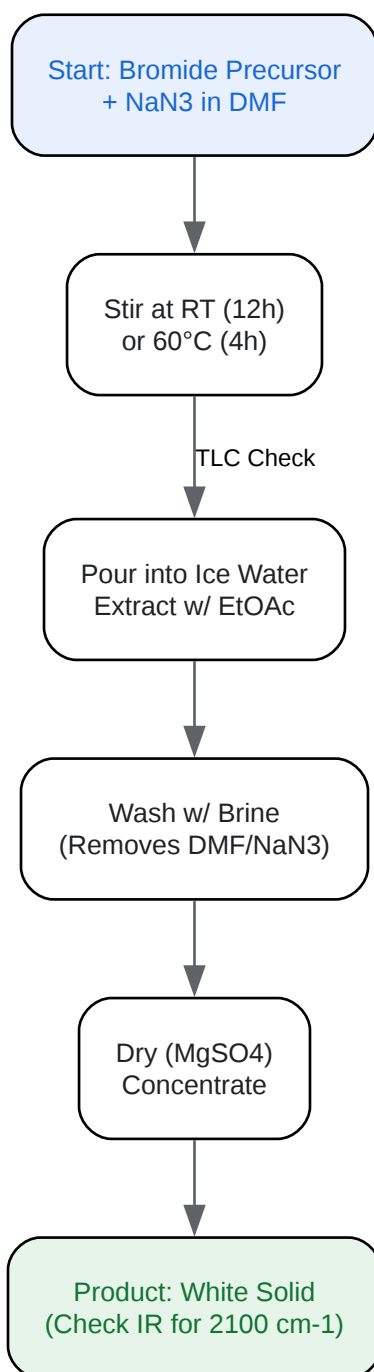
Do not concentrate azide solutions to dryness if the C/N ratio is low (though this compound is stable).

Step-by-Step Procedure

- Preparation: In a round-bottom flask, dissolve Dimethyl 5-(bromomethyl)isophthalate (1.0 equiv, e.g., 2.87 g, 10 mmol) in DMF (20 mL) or an Acetone/Water (3:1) mixture.
- Azidation: Add Sodium Azide () (1.5 equiv, 0.98 g, 15 mmol) in a single portion.
- Reaction: Stir the mixture at Room Temperature for 12–18 hours. (Heating to 60°C accelerates the reaction to <4 hours but requires careful monitoring).
- Monitoring: Check TLC (Hexane/Ethyl Acetate 4:1). The starting bromide () should disappear, replaced by the azide (), often very close, but stains differently—azides are UV active).
- Work-up:
 - Pour the reaction mixture into ice-cold water (100 mL).
 - Extract with Ethyl Acetate (mL).
 - Wash the combined organic layers with Brine (mL) to remove DMF and excess azide.
 - Dry over anhydrous or .

- Purification: Concentrate under reduced pressure. The product usually crystallizes as a white or off-white solid upon removal of solvent. If necessary, purify via silica gel column chromatography (Gradient: 0-20% EtOAc in Hexanes).

Workflow Logic Diagram



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Figure 2: Isolation workflow for **Dimethyl 5-(azidomethyl)isophthalate**.

References

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